

Safety and handling of 5-Chloro-1,2-difluoro-3-nitrobenzene

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Compound of Interest

Compound Name: 5-Chloro-1,2-difluoro-3-nitrobenzene

Cat. No.: B1357387

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An In-depth Technical Guide to the Safe Handling and Application of 5-Chloro-1,2-difluoro-3-nitrobenzene

This document provides a comprehensive technical overview for the safe handling, storage, and use of **5-Chloro-1,2-difluoro-3-nitrobenzene** (CAS No. 169468-81-9), a key intermediate in synthetic chemistry.[1][2][3][4] This guide is intended for researchers, chemists, and drug development professionals who may work with this compound. The protocols and recommendations herein are grounded in established safety principles and data from authoritative sources, designed to empower laboratory personnel with the knowledge to mitigate risks effectively.

Compound Profile and Scientific Context

5-Chloro-1,2-difluoro-3-nitrobenzene is a halogenated nitroaromatic compound. Such molecules are cornerstones in modern medicinal chemistry and materials science. The specific arrangement of electron-withdrawing groups (nitro, fluoro) and the chloro substituent on the benzene ring makes it a versatile synthetic building block. Its reactivity is crucial for introducing complex functionalities into target molecules, often enhancing biological activity or material properties.[5] However, the same chemical properties that make it synthetically valuable also necessitate stringent safety and handling protocols.

The toxicological profile of many nitroaromatic compounds includes risks of skin and eye irritation, respiratory effects, and potential for harm if ingested or absorbed through the skin.[6]

[7][8] Therefore, a proactive and informed approach to safety is not merely procedural but is a critical component of sound scientific practice.

Table 1: Physicochemical and Hazard Summary for **5-Chloro-1,2-difluoro-3-nitrobenzene**

Property	Value	Source
CAS Number	169468-81-9	[1][2][4]
Molecular Formula	C ₆ H ₂ ClF ₂ NO ₂	[4]
Molecular Weight	193.54 g/mol (approx.)	Inferred from formula
Physical Form	Solid	[4]
Purity	≥ 95%	[4]
GHS Signal Word	Warning	[4]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Storage Temperature	Ambient	[4]

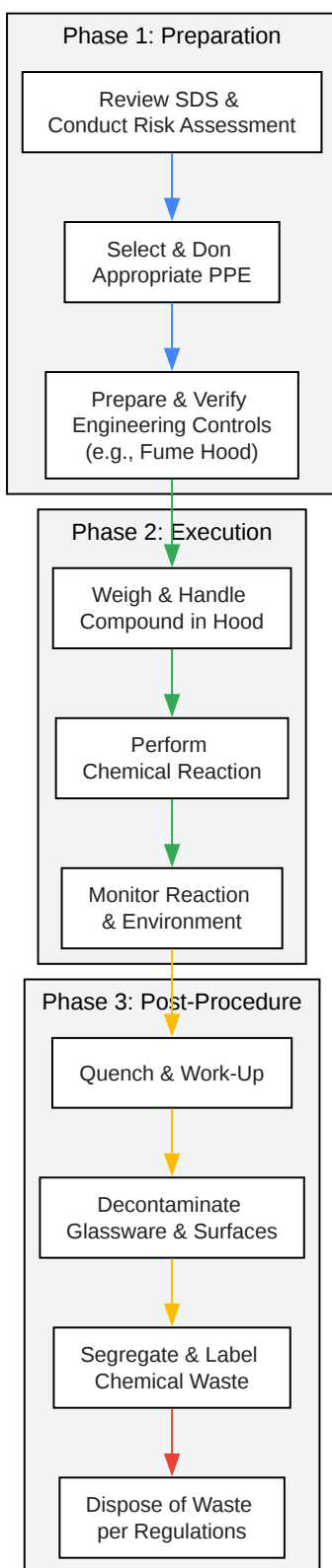
Hazard Identification and Risk Assessment: A Mechanistic Approach

Understanding the "why" behind a hazard is key to respecting it. The reactivity and toxicity of **5-Chloro-1,2-difluoro-3-nitrobenzene** are dictated by its chemical structure.

- Dermal and Ocular Irritation (H315, H319): The electrophilic nature of the aromatic ring, enhanced by the nitro and halogen substituents, can lead to reactions with nucleophilic functional groups in skin proteins and tissues, causing irritation.[6][7][9]
- Respiratory Irritation (H335): As a fine solid or powder, airborne particles can be easily inhaled.[6][7] These particles can irritate the mucous membranes of the respiratory tract. It is crucial to handle this compound in a manner that avoids dust generation.[10]

- Harmful if Swallowed (H302): The systemic toxicity of nitroaromatic compounds is well-documented.[6][11] After ingestion, these compounds can be metabolized, potentially leading to adverse effects.

The following diagram illustrates the mandatory workflow for safely handling this and other hazardous chemical compounds, emphasizing a risk-assessment-first approach.



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Caption: Standard laboratory workflow for handling hazardous chemicals.

Safe Handling and Engineering Controls

The primary principle of chemical safety is to minimize exposure. This is achieved through a hierarchy of controls.

Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All manipulations of **5-Chloro-1,2-difluoro-3-nitrobenzene**, including weighing, transferring, and preparing solutions, must be performed inside a certified chemical fume hood.^{[7][12]} This is non-negotiable and serves to contain any dusts or vapors, preventing inhalation.^{[6][7]}
- **Ventilation:** Ensure the laboratory has adequate general ventilation. The fume hood's performance should be regularly checked.^[9]
- **Accessible Safety Equipment:** An eyewash station and safety shower must be located in the immediate vicinity of the workstation.^{[6][13]} Verify their functionality before starting work.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is required for all personnel handling the compound. The choice of PPE is dictated by the hazards identified in the risk assessment.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.^[10] A face shield should be worn in addition to goggles when there is a risk of splashing.^[14]
- **Hand Protection:** Chemically resistant gloves are mandatory. Nitrile or neoprene gloves are appropriate for incidental contact. Always inspect gloves for tears or holes before use.^{[9][15]} After handling, remove gloves using the proper technique to avoid skin contact and wash hands thoroughly.^[9]
- **Skin and Body Protection:** A laboratory coat must be worn and kept fastened. For larger quantities or procedures with a higher risk of spillage, consider a chemically resistant apron.^[8] Do not wear shorts or open-toed shoes in the laboratory.

- Respiratory Protection: Under normal conditions of use within a functioning fume hood, respiratory protection is not required.^[16] However, if engineering controls fail or for emergency response, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.^{[10][17]}

Step-by-Step Experimental Protocols

Adherence to validated protocols is crucial for both safety and experimental reproducibility.

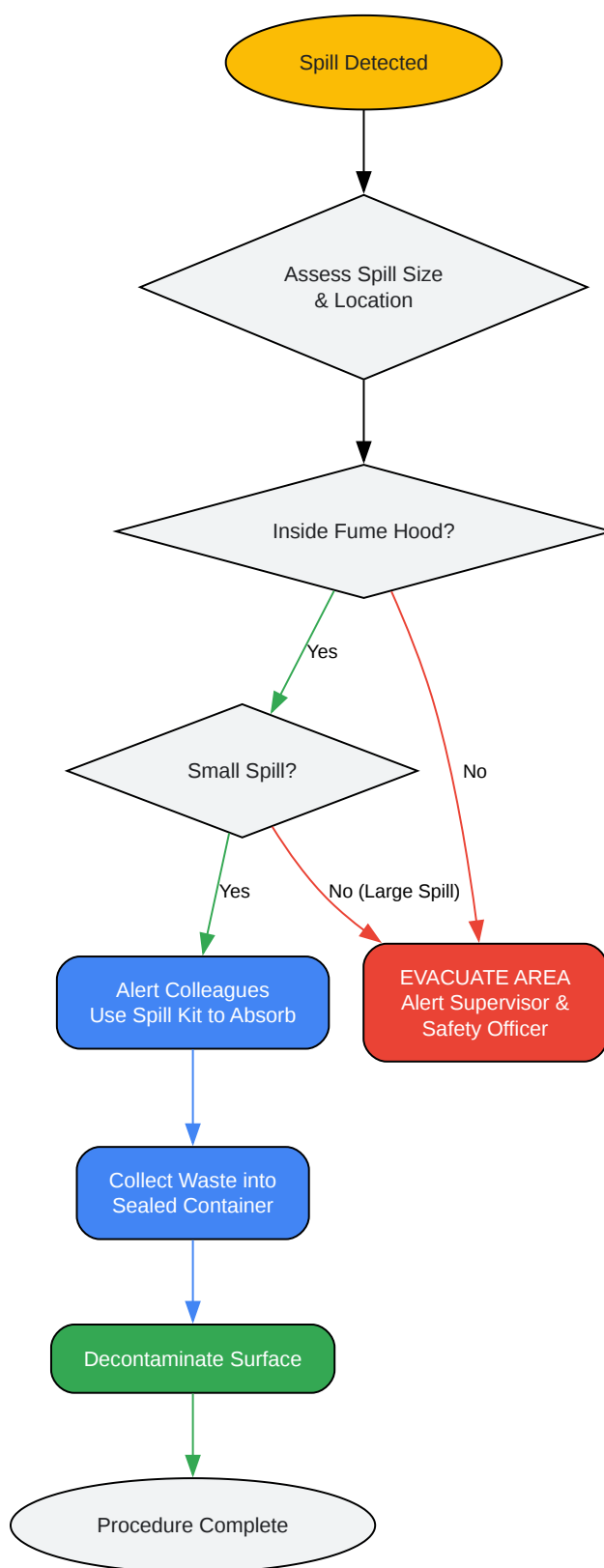
Protocol 1: Safe Weighing and Transfer of Solid Compound

- Preparation: Ensure the fume hood is on and the sash is at the appropriate height. Decontaminate the balance and surrounding area within the hood.
- Tare Container: Place a suitable, clean weighing vessel (e.g., a vial or weighing paper) on the analytical balance and tare it.
- Transfer: Using a clean spatula, carefully transfer a small amount of **5-Chloro-1,2-difluoro-3-nitrobenzene** from the stock bottle to the weighing vessel. Perform this action slowly to minimize the generation of airborne dust.
- Seal and Clean: Securely close the stock bottle immediately after use. Gently wipe the spatula and any contaminated surfaces with a solvent-moistened cloth (e.g., ethanol or isopropanol) before removing them from the hood.
- Record: Record the final weight and proceed with the experiment.

Protocol 2: Emergency Spill Response

- Assessment: Immediately assess the size and location of the spill.
- Small Spill (Inside Fume Hood):
 - Alert nearby personnel.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit).^[6]

- Carefully sweep or scoop the absorbed material into a designated chemical waste container.
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spill (or any spill outside a fume hood):
 - Evacuate the immediate area.[\[9\]](#)
 - Alert your supervisor and the institutional safety officer immediately.
 - Prevent others from entering the contaminated area.
 - Allow only trained emergency response personnel to conduct the cleanup.



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Caption: Decision-making flowchart for chemical spill response.

First Aid and Emergency Procedures

Immediate and correct first aid can significantly reduce the severity of an injury. All laboratory personnel should be familiar with these procedures.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Skin Contact:** Take off immediately all contaminated clothing.^[6] Wash skin with plenty of soap and water for at least 15 minutes.^[10] If irritation persists, seek medical attention.^[8]
- **Inhalation:** Move the victim to fresh air and keep them at rest in a position comfortable for breathing.^[6] If breathing is difficult or stops, provide artificial respiration (avoiding mouth-to-mouth).^[12] Call a physician immediately.
- **Ingestion:** Do NOT induce vomiting.^[6]^[12] Rinse mouth with water.^[6] Never give anything by mouth to an unconscious person.^[15] Seek immediate medical attention.^[18]

Storage and Disposal

Proper long-term management of the chemical is a key aspect of laboratory safety and environmental responsibility.

Storage

Store the compound in its original, tightly sealed container.^[6]^[10] Keep it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.^[10] The designated storage area should be locked or otherwise accessible only to authorized personnel.^[6]

Disposal

Chemical waste must be disposed of in accordance with all local, regional, and national regulations.^[6]

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.^[9]

- Contaminated Materials: Any materials used for cleanup (absorbents, cloths) and contaminated PPE must be placed in a sealed, labeled container for hazardous waste disposal. Do not mix with other waste streams.

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